Comparative Guide: Infrared (IR) Spectroscopy Profiling of 2-Bromo-4-isopropylpyrimidine

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Compound of Interest

Compound Name:	*2-bromo-4-(propan-2-yl)pyrimidine*
CAS No.:	*1215071-93-4*
Cat. No.:	*B6206714*

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Executive Summary: The Structural Fingerprint

In drug discovery, 2-Bromo-4-isopropylpyrimidine serves as a critical scaffold, particularly for introducing pyrimidine moieties via Suzuki-Miyaura couplings or nucleophilic aromatic substitutions. Its structural integrity hinges on two distinct features: the regioselective isopropyl group at C4 and the reactive bromine at C2.

This guide provides a comparative spectroscopic analysis to validate the identity of 2-Bromo-4-isopropylpyrimidine. Because direct reference spectra for specific intermediate derivatives are often proprietary or absent from public databases, this guide synthesizes fragment-based spectral prediction using empirically validated data from structural analogs (2-Bromopyrimidine and 4-Isopropylpyridine).

Key Differentiator: The simultaneous presence of the gem-dimethyl doublet (~1380/1365 cm^{-1}) and the C-Br stretch (~680 cm^{-1}), alongside the absence of precursor N-H bands, constitutes the definitive pass/fail criteria for this molecule.

Theoretical Basis & Spectral Logic

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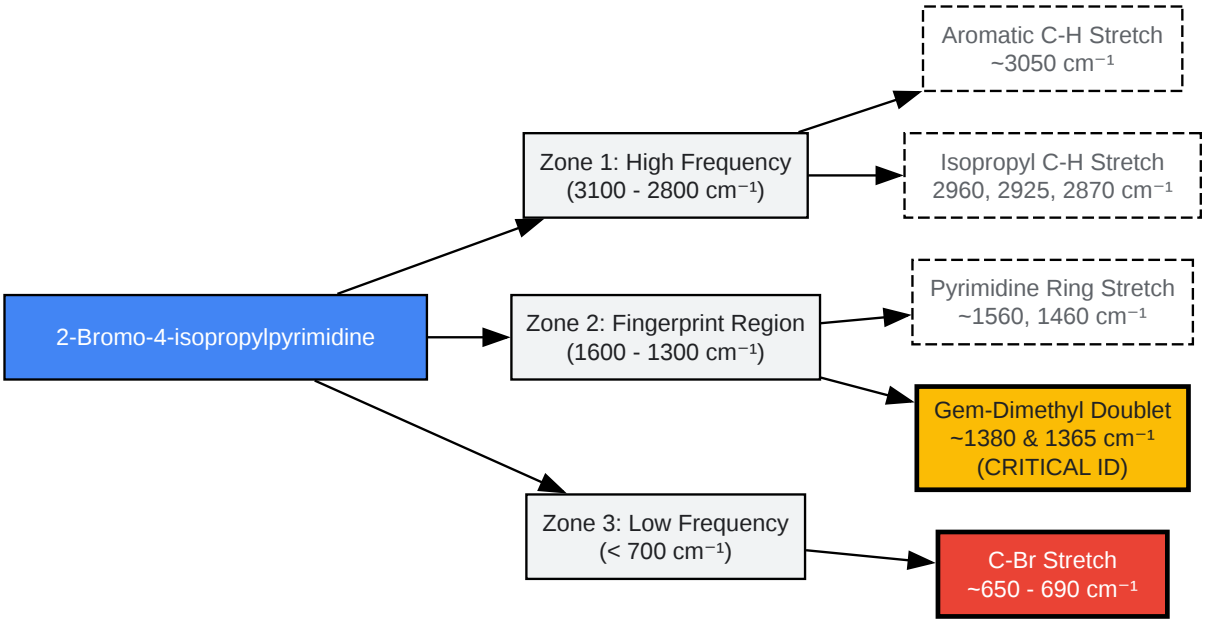
To interpret the IR spectrum accurately, we deconstruct the molecule into three vibrational zones. This logic allows researchers to validate the structure even without a perfect reference standard.

Diagram 1: Structural Vibration Map

The following diagram maps the specific functional groups to their expected wavenumber ranges, establishing the "Spectral Logic" for identification.



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Caption: Logical mapping of functional groups to specific IR spectral zones. The Gem-Dimethyl doublet and C-Br stretch are the primary confirmation peaks.

Comparative Analysis: Target vs. Alternatives

The most common error in synthesizing this scaffold is incomplete conversion from the amine precursor (via Sandmeyer reaction) or misidentification of the chloro-analog.

Table 1: Comparative Spectral Data

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Data derived from fragment analysis of NIST standards for 2-Bromopyrimidine [1] and 4-Isopropylpyridine [2].

Spectral Feature	Target: 2-Bromo-4-isopropylpyrimidine	Precursor: 2-Amino-4-isopropylpyrimidine	Analog: 2-Chloro-4-isopropylpyrimidine
Primary ID Band	C-Br Stretch: ~680 cm^{-1}	N-H Stretch: 3300-3500 cm^{-1}	C-Cl Stretch: ~740-750 cm^{-1}
Isopropyl ID	Doublet: 1380 & 1365 cm^{-1}	Doublet: 1380 & 1365 cm^{-1}	Doublet: 1380 & 1365 cm^{-1}
Aromatic C-H	~3050 cm^{-1} (Weak)	~3050 cm^{-1} (Weak)	~3050 cm^{-1} (Weak)
Alkyl C-H	2960, 2925, 2870 cm^{-1}	2960, 2925, 2870 cm^{-1}	2960, 2925, 2870 cm^{-1}
Ring Breathing	~990 cm^{-1}	~990 cm^{-1}	~1000 cm^{-1}
Status Check	Pass if: No N-H peaks, Strong band at ~680.[1]	Fail if: Doublet at >3300 remains.	Fail if: Halogen band shifts >50 cm^{-1} higher.

Detailed Analysis of Differences

- The "Silent" Region (3100–3500 cm^{-1}):
  - Target: The target molecule should be "silent" above 3100 cm^{-1} (excluding weak aromatic C-H).
  - Alternative (Precursor): The starting material (2-amino) will display a prominent N-H stretching doublet (symmetric/asymmetric) between 3300 and 3500 cm^{-1}, often accompanied by an N-H scissoring band near 1620 cm^{-1}. Disappearance of these bands is the primary indicator of reaction completion.
- The Halogen Shift (600–800 cm^{-1}):
  - Target (Br): Bromine is heavy. The C-Br stretching vibration occurs at lower frequencies, typically 650–690 cm^{-1}.

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- Alternative (Cl): If the 2-chloro analog is inadvertently supplied or synthesized, this band will shift to a higher frequency (730–760 cm^{-1}) due to the lighter mass of Chlorine.

- The Isopropyl Signature (1360–1385 cm^{-1}):

  - Unlike the n-propyl isomer, the iso-propyl group exhibits a characteristic split peak (doublet) in the bending region due to the interaction between the two methyl groups attached to the same carbon (gem-dimethyl). This appears at approximately 1380 cm^{-1} and 1365 cm^{-1}. A single band here would suggest an n-propyl isomer or loss of the alkyl group.

Experimental Protocol: Validated Workflow

To ensure reproducibility and minimize artifacts (such as water peaks masking the C-H region), follow this standardized ATR (Attenuated Total Reflectance) protocol.

Diagram 2: Analysis Workflow

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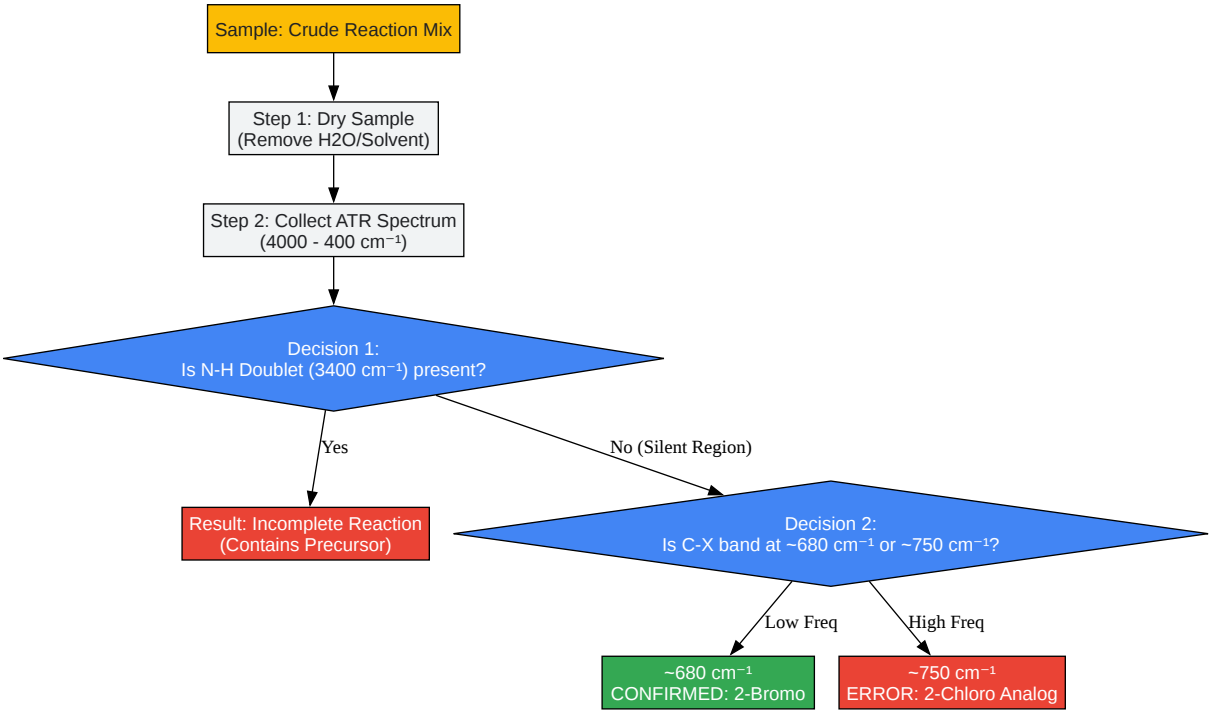

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Caption: Decision tree for validating synthesis product using IR spectral checkpoints.

Step-by-Step Methodology

- Instrument Setup:

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- Mode: ATR (Diamond or ZnSe crystal preferred for durability against halogens).
- Resolution: 4 cm^{-1}.
- Scans: 16 (Screening) or 64 (Publication quality).
- Range: 4000–550 cm^{-1} (Must go low enough to see C-Br).

- Sample Preparation:
  - Critical: The sample must be anhydrous. Residual water creates a broad O-H peak (3400 cm^{-1}) that mimics the amine precursor, leading to false negatives.
  - Dry the solid/oil under high vacuum for 30 minutes before analysis.
- Data Processing:
  - Perform a Background Correction (air spectrum) immediately before the sample.
  - Apply Baseline Correction if the baseline drifts due to scattering (common in crystalline powders).

References

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